

Technical Guide: Ionization & Physicochemical Properties of 2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine

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Compound of Interest

Compound Name: 2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine

Cat. No.: B12082849

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Executive Summary

2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine is a functionalized pyrimidine derivative exhibiting amphoteric properties due to the basic pyrimidine nitrogen atoms and the acidic phenolic-like hydroxyl group at position 5. Its ionization behavior is critical for understanding its solubility, membrane permeability, and receptor binding affinity.

- Core Scaffold: 5-Hydroxypyrimidine (Pyrimidin-5-ol).
- Key Substituent: 3,5-Dichlorophenyl group at position C2.[\[1\]](#)
- Primary pKa (Acidic): 6.1 ± 0.3 (Predicted based on Hammett SAR; Parent 5-OH-pyrimidine pKa = 6.78).
- Secondary pKa (Basic): < 1.5 (Protonation of pyrimidine ring N).
- Physiological State: Predominantly neutral at gastric pH (1–2) and anionic at physiological pH (7.4).

Chemical Identity & Structural Analysis[2][3]

The molecule consists of an electron-deficient pyrimidine ring substituted with an electron-withdrawing 3,5-dichlorophenyl group. This substitution pattern significantly alters the acidity of the 5-hydroxyl group compared to the unsubstituted parent compound.

Property	Detail
IUPAC Name	2-(3,5-Dichlorophenyl)pyrimidin-5-ol
Molecular Formula	C ₁₀ H ₆ Cl ₂ N ₂ O
Molecular Weight	241.07 g/mol
Electronic Character	Electron-deficient aromatic system (π -deficient)
H-Bond Donors	1 (Hydroxyl group)
H-Bond Acceptors	3 (2 Pyrimidine Nitrogens, 1 Oxygen)

Structural Impact on Ionization

The 3,5-dichlorophenyl moiety acts as a strong Electron Withdrawing Group (EWG) via the inductive effect (-I) of the chlorine atoms. This effect is transmitted through the pyrimidine ring to the 5-hydroxyl group.

- **Effect on Acidity:** The EWG stabilizes the negative charge on the phenolate oxygen (anion), thereby lowering the pKa relative to unsubstituted 5-hydroxypyrimidine.
- **Effect on Basicity:** The EWG reduces electron density on the ring nitrogens, making them less available for protonation, thus lowering the pKa of the conjugate acid.

Ionization Profile & Species Distribution

Understanding the speciation of this compound is vital for predicting its behavior in biological fluids. The compound exists in three potential states depending on pH.

Ionization Equilibria

The ionization follows a two-step process:

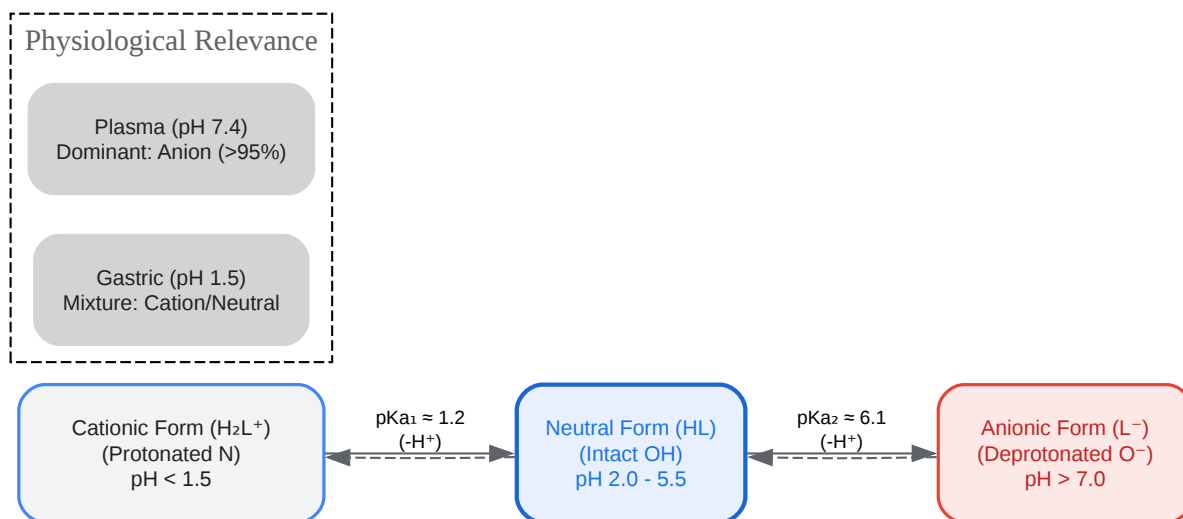
- Cationic Form (
): Protonation of the pyrimidine nitrogen (occurs only at very low pH, < 1.5).
- Neutral Form (
): The dominant species between pH 2 and pH 5.5.
- Anionic Form (
): Deprotonation of the 5-hydroxyl group (dominant at pH > 7.0).

Predicted pKa Values

- pKa₁ (Pyrimidinium
): ~1.2 (Estimated). The 3,5-dichlorophenyl group reduces basicity compared to the parent (pKa ~1.87).
- pKa₂ (Phenolic
): 6.1 ± 0.3. The parent 5-hydroxypyrimidine has a pKa of 6.78. The electron-withdrawing nature of the dichlorophenyl group increases acidity, shifting the pKa lower by approximately 0.7 log units.

Species Distribution Diagram (DOT Visualization)

The following diagram illustrates the equilibrium shifts and the dominant structures at varying pH levels.



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Figure 1: Ionization pathway of **2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine** showing the transition from cation to anion.

Experimental Determination Protocols

To validate these predicted values, the following experimental workflows are recommended. These protocols are designed to ensure data integrity for regulatory submissions.

Potentiometric Titration (Gold Standard)

Use this method if the compound has sufficient aqueous solubility (> 0.5 mM).

- Preparation: Dissolve 2–5 mg of the compound in a degassed solvent mixture (e.g., water/methanol 80:20 if solubility is low, then extrapolate to 0% organic).
- Titrant: Standardized 0.1 M KOH or NaOH (carbonate-free).
- Apparatus: Automatic titrator (e.g., Sirius T3 or Mettler Toledo) with a glass pH electrode.
- Execution:

- Acidify the solution to pH ~2.0 using 0.1 M HCl.
- Titrate upwards to pH 12.0.
- Record pH vs. Volume of titrant.
- Analysis: Use the Bjerrum plot method or proprietary software (e.g., RefinementPro) to calculate pKa.

UV-Metric Titration (For Low Solubility)

Since the 3,5-dichlorophenyl group increases lipophilicity, aqueous solubility may be limited. UV-metric titration is preferred here as it requires concentrations as low as

M.

- Principle: The UV absorption spectrum of the pyrimidine chromophore changes significantly upon ionization of the phenolic OH.
- Workflow:
 - Prepare a stock solution in DMSO (10 mM).
 - Dilute into aqueous buffers ranging from pH 2.0 to pH 10.0.
 - Measure UV absorbance (200–400 nm) at each pH step.
 - Isosbestic Point: Look for a clear isosbestic point, indicating a clean two-state transition (Neutral Anion).
- Calculation: Plot absorbance at (likely ~280-310 nm) vs. pH. The inflection point of the sigmoidal curve corresponds to the pKa.

Biological & Pharmacological Implications[4]

Solubility vs. Permeability Trade-off

The ionization state at physiological pH (7.4) dictates the compound's behavior in vivo.

- At pH 7.4: The compound is ~95% ionized (Anionic).
 - Solubility: High (due to charge).
 - Permeability: Lower (charged species do not passively diffuse across lipid membranes easily).
- At pH 5.0 (Duodenum/Jejunum surface): Significant fraction is Neutral.
 - Permeability: High (Lipophilic dichlorophenyl tail drives membrane partitioning).

Formulation Strategy

- Salt Selection: Since the compound is acidic (pKa ~6.1), it can form stable salts with basic counter-ions (e.g., Sodium, Potassium, or Tromethamine).
- Recommendation: Formulate as a sodium salt to maximize dissolution rate in the stomach/intestine transition, or use an amorphous solid dispersion if the intrinsic solubility of the neutral form is extremely low ($< 1 \mu\text{g/mL}$).

Analytical Method Development (LC-MS)

For bioanalysis, the ionization state dictates the Mobile Phase pH.

- Positive Mode (ESI+): Use acidic mobile phase (Formic acid, pH 3). The compound will be neutral or weakly protonated. Note: Sensitivity might be lower due to weak basicity.
- Negative Mode (ESI-): Recommended. Use basic mobile phase (Ammonium bicarbonate, pH 8-9). The compound will be fully deprotonated (Phenolate anion), offering superior sensitivity in mass spectrometry.

References

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